

Application Note: Ammonium Dihydrogen Phosphate (ADP) for High-Efficiency Third Harmonic Generation

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Compound of Interest

Compound Name: Ammonium dihydrogen phosphate

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Introduction

Ammonium dihydrogen phosphate ($\text{NH}_4\text{H}_2\text{PO}_4$), commonly known as ADP, is a nonlinear optical crystal that exhibits significant potential for frequency conversion applications, particularly in the generation of third harmonic frequencies. A member of the potassium dihydrogen phosphate (KDP) family of crystals, ADP possesses a large nonlinear optical coefficient, a high laser-induced damage threshold (LIDT), and favorable growth characteristics, making it a compelling material for use in high-power laser systems.^{[1][2]} This application note provides a comprehensive overview of the properties of ADP and its application in third harmonic generation (THG), including detailed experimental protocols and performance data. The high conversion efficiencies achievable with ADP make it a promising alternative to more commonly used crystals like KDP and deuterated KDP (DKDP), especially in demanding applications such as inertial confinement fusion (ICF).^{[1][2][3]}

Physical and Optical Properties of ADP

ADP crystallizes in a tetragonal system and is transparent from the ultraviolet to the near-infrared region of the electromagnetic spectrum. Its nonlinear optical properties are central to its utility in frequency conversion. A key advantage of ADP is its high laser-induced damage

threshold, which is reported to be up to 3.5 times larger than that of DKDP.[1] The material also boasts a larger nonlinear optical coefficient compared to KDP.[2]

Third Harmonic Generation with ADP

Third harmonic generation is a nonlinear optical process where three photons of the same frequency interact with a nonlinear material to generate a new photon with three times the energy, and therefore three times the frequency and one-third the wavelength of the initial photons. The efficiency of this process is highly dependent on the phase matching between the fundamental and the generated third harmonic wave.

ADP has demonstrated high efficiencies for THG, with some studies reporting conversion efficiencies exceeding 50%.[1][3] This makes it a highly effective material for generating high-energy ultraviolet (UV) radiation from a near-infrared laser source, such as a Nd:YAG laser at 1064 nm to produce a 355 nm beam.

Phase Matching in ADP

Achieving efficient THG requires fulfilling the phase-matching condition, where the wave vector of the generated third harmonic wave is equal to the sum of the wave vectors of the fundamental waves.[4][5][6] This is typically achieved by carefully orienting the ADP crystal with respect to the incident laser beam to take advantage of its birefringent properties. The phase-matching condition can be sensitive to temperature and the angle of incidence of the laser beam.[1][7]

Experimental Protocols

Crystal Preparation and Mounting

- **Crystal Selection:** Obtain a high-quality, single-crystal ADP with the desired orientation for Type I or Type II phase matching for the specific fundamental wavelength being used. The crystal faces should be polished to a high optical quality to minimize scattering losses.
- **Cleaning:** Clean the crystal surfaces using a non-abrasive method, such as blowing with clean, dry air or nitrogen, followed by a gentle wipe with a lint-free cloth dampened with a suitable solvent (e.g., spectral grade methanol or isopropanol).

- **Mounting:** Mount the crystal in a precision rotation stage that allows for fine adjustment of the angle of incidence in both the horizontal and vertical planes. This is crucial for achieving and optimizing the phase-matching condition. For temperature-sensitive applications, the crystal mount should be integrated with a temperature control system.

Experimental Setup for Third Harmonic Generation

A typical experimental setup for THG involves a cascaded process where second harmonic generation (SHG) is first achieved, and then the fundamental and second harmonic beams are mixed to produce the third harmonic.

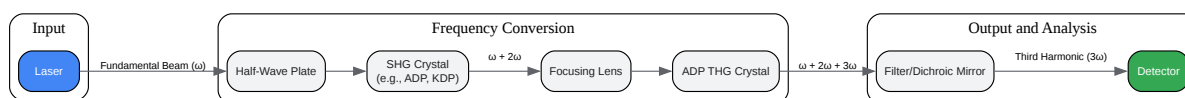
- **Laser Source:** A high-power, pulsed laser with good beam quality, such as a Q-switched Nd:YAG laser, is used as the fundamental source.
- **Second Harmonic Generation:** The fundamental beam is first passed through a SHG crystal (which can also be ADP or another suitable crystal like KDP) to generate the second harmonic.
- **Polarization Control:** A half-wave plate is used to control the polarization of the fundamental beam to achieve the desired phase-matching condition in both the SHG and THG crystals.
- **Focusing:** A lens is used to focus the co-propagating fundamental and second harmonic beams into the ADP crystal for THG.
- **THG Crystal:** The ADP crystal is placed at the focal point of the lens and its orientation is finely adjusted to maximize the THG output.
- **Filtering and Detection:** After the ADP crystal, a set of dichroic mirrors or filters is used to separate the third harmonic beam from the residual fundamental and second harmonic beams. The power or energy of the third harmonic beam is then measured using a suitable detector, such as a photodiode or a power meter.

Data Presentation

The performance of ADP in third harmonic generation can be quantified by several key parameters. The following table summarizes typical values found in the literature.

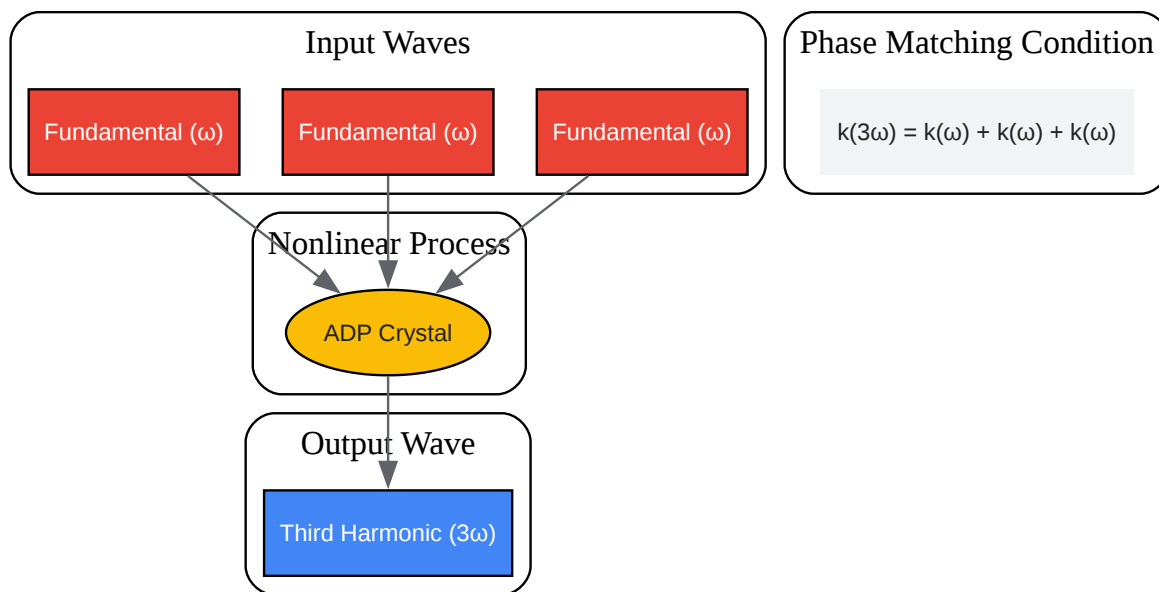
Property	Value	Units	Notes
Nonlinear Optical Coefficient (d_{36})	0.4701	pm/V	Larger than that of KDP (0.39 pm/V).[2]
Laser-Induced Damage Threshold (LIDT)	~3.5x that of DKDP	-	Varies with crystal growth and sample thickness.[1]
THG Conversion Efficiency	> 50	%	Dependent on input laser intensity and phase-matching conditions.[1][3]
Angular Bandwidth	Narrower than KDP	degrees	Requires stable angular positioning.[1]
Temperature Bandwidth	Narrower than KDP	°C	Requires stable temperature control. [1]

Visualizations



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Caption: Experimental workflow for third harmonic generation using an ADP crystal.



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Caption: Principle of phase matching for third harmonic generation in a nonlinear crystal.

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